

# Essential Safety and Logistical Information for Handling 2,7-Dimethylphenazine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,7-Dimethylphenazine

Cat. No.: B15491785

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides crucial safety protocols and logistical plans for the handling and disposal of **2,7-Dimethylphenazine**. While a specific Safety Data Sheet (SDS) for **2,7-Dimethylphenazine** was not located, the following guidance is based on information for similar phenazine derivatives and general laboratory safety principles.

## Data Presentation

The following table summarizes the known physical and chemical properties of **2,7-Dimethylphenazine**.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>12</sub> N <sub>2</sub> [1]
Molecular Weight	208.26 g/mol [1]
Appearance	Light yellow solid[2]
Melting Point	108 - 113 °C[2]
Boiling Point	162 °C at 760 mmHg[2]
Flash Point	44 °C[2]

# Operational Plan: Handling and Personal Protective Equipment (PPE)

## 1. Engineering Controls:

- Always handle **2,7-Dimethylphenazine** in a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Use local exhaust ventilation if there is a risk of dust generation.[\[3\]](#)
- Ensure safety shower and eyewash stations are readily accessible.

## 2. Personal Protective Equipment (PPE):

A comprehensive PPE strategy is the last line of defense against exposure.

PPE Category	Specifications	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Select gloves tested to a relevant standard (e.g., EN 374 in Europe, F739 in the US).[3]	To prevent skin contact. Thicker gloves generally offer better protection.[4]
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles are mandatory.[3][5] A face shield may be required for splash hazards.[6]	To protect eyes from dust particles and splashes. Contact lenses should not be worn as they can absorb and concentrate irritants.[3]
Skin and Body Protection	A lab coat or a long-sleeved gown should be worn. Ensure it closes in the back and has tight-fitting cuffs.	To protect skin and personal clothing from contamination.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator is necessary.[3][5] This could range from an N95 respirator to a self-contained breathing apparatus (SCBA) in situations with high potential for exposure or in emergencies.[2][3]	To prevent inhalation of airborne particles. Surgical masks do not provide adequate respiratory protection from chemical dusts.

### 3. Hygiene Measures:

- Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.[7][8]
- Do not eat, drink, or smoke in laboratory areas.[5][8]
- Change out of contaminated clothing promptly.[7][8]

# Experimental Protocol: Spill and Emergency Procedures

## 1. Minor Spill (Solid):

- Alert personnel in the immediate area.
- Wear appropriate PPE, including respiratory protection.[\[3\]](#)
- Gently sweep or vacuum the spilled solid. Avoid generating dust. A vacuum cleaner must be fitted with a HEPA filter.[\[3\]](#)
- Dampening the material with water may be an option to reduce dust, but assess compatibility first.[\[3\]](#)
- Collect the material in a sealed, labeled container for hazardous waste disposal.[\[2\]](#)
- Clean the spill area with soap and water.

## 2. Emergency Procedures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[5\]](#)[\[7\]](#)
- Skin Contact: Immediately remove contaminated clothing.[\[7\]](#) Rinse the affected skin area with copious amounts of water for at least 15 minutes.[\[5\]](#)[\[7\]](#) Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[5\]](#)[\[7\]](#) Remove contact lenses if present and easy to do.[\[7\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water.[\[7\]](#)[\[8\]](#) Seek immediate medical attention.[\[5\]](#)

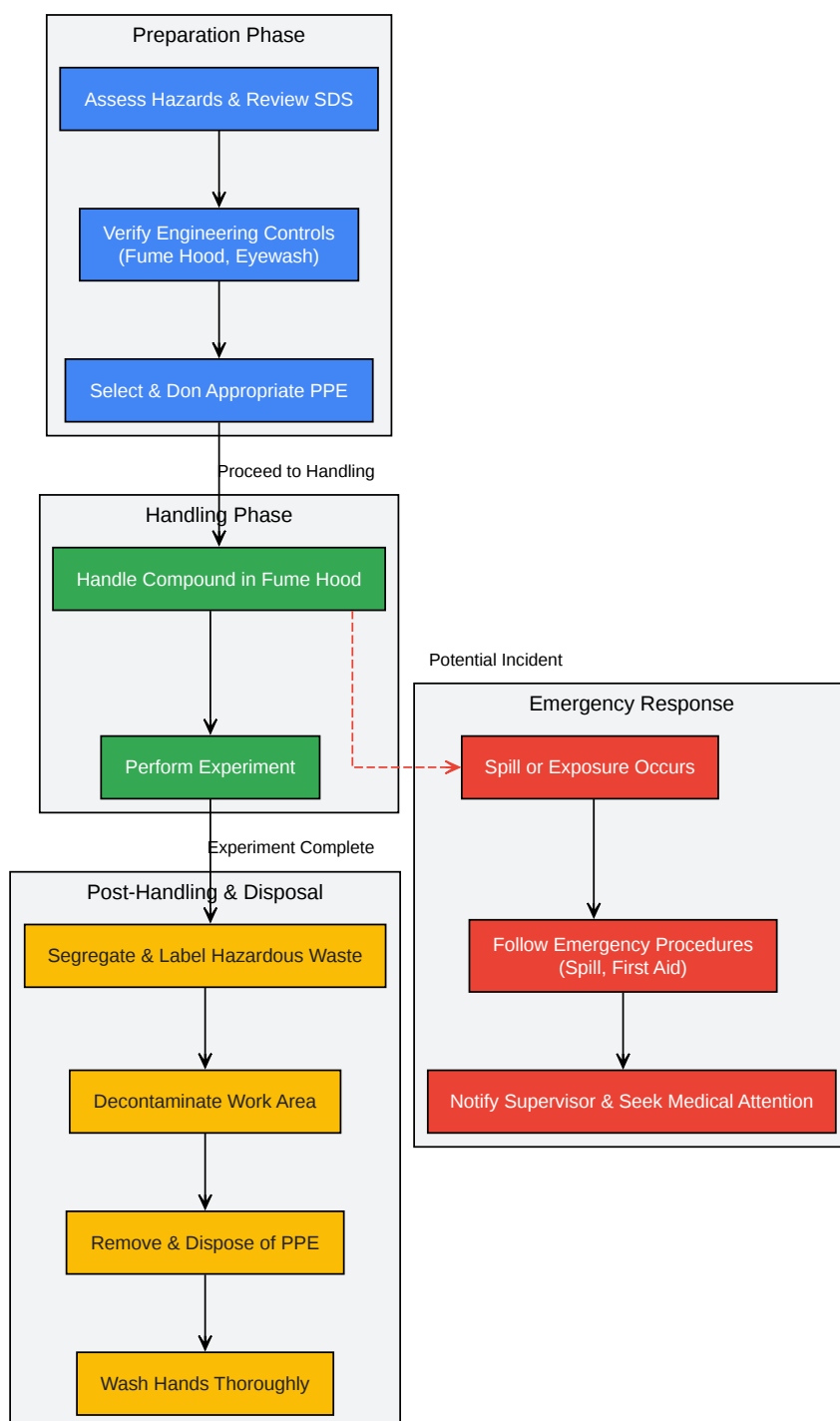
## Disposal Plan

All waste containing **2,7-Dimethylphenazine**, including contaminated PPE and spill cleanup materials, must be treated as hazardous waste.

- Containerization: Collect waste in a clearly labeled, sealed, and compatible container. The label must include the words "HAZARDOUS WASTE" and the chemical name.[9]
- Storage: Store waste containers in a designated, well-ventilated area, away from incompatible materials.[5][10] Ensure the container is kept closed except when adding waste.[9]
- Disposal: Arrange for disposal through your institution's environmental health and safety office or a licensed hazardous waste disposal company. Follow all local, state, and federal regulations.[10]

## Mandatory Visualization

The following diagram illustrates the logical workflow for safely handling **2,7-Dimethylphenazine**.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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